

An In-depth Technical Guide on tert-butyl methyl(2-(methylamino)ethyl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl methyl(2-(methylamino)ethyl)carbamate*

Cat. No.: *B179948*

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This guide provides essential technical data for researchers, scientists, and professionals in drug development on the chemical compound **tert-butyl methyl(2-(methylamino)ethyl)carbamate**.

Core Molecular Data

The fundamental molecular properties of **tert-butyl methyl(2-(methylamino)ethyl)carbamate** are summarized below. This data is critical for experimental design, analysis, and chemical synthesis.

Property	Value
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂ [1][2][3]
Molecular Weight	188.27 g/mol [2][3]
IUPAC Name	tert-butyl N-methyl-N-[2-(methylamino)ethyl]carbamate[3]
CAS Number	112257-19-9[1][2][3]

Experimental Protocols

Detailed experimental protocols for the synthesis of **tert-butyl methyl(2-(methylamino)ethyl)carbamate** can be found in various chemical literature and databases. A general synthetic approach involves the reaction of N,N'-dimethylethylenediamine with di-tert-butyl dicarbonate in a suitable solvent such as dichloromethane. The reaction is typically initiated at a reduced temperature and then allowed to proceed at room temperature. Purification of the final product is commonly achieved through silica gel column chromatography.

Molecular Structure and Connectivity

The following diagram illustrates the logical relationship and connectivity of the primary functional groups within the **tert-butyl methyl(2-(methylamino)ethyl)carbamate** molecule.



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Caption: Molecular component diagram for **tert-butyl methyl(2-(methylamino)ethyl)carbamate**.

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References

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- 2. tert-Butyl methyl(2-(methylamino)ethyl)carbamate | 112257-19-9 | FB143658 [biosynth.com]
- 3. tert-Butyl methyl(2-(methylamino)ethyl)carbamate | C₉H₂₀N₂O₂ | CID 14403871 - PubChem [pubchem.ncbi.nlm.nih.gov]
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